

2-Benzylidenecyclopentanone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Benzylidenecyclopentanone**

Cat. No.: **B176167**

[Get Quote](#)

An In-depth Technical Guide to **2-Benzylidenecyclopentanone**

This guide provides core technical information regarding **2-Benzylidenecyclopentanone**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

2-Benzylidenecyclopentanone is an organic compound featuring a cyclopentanone ring substituted with a benzylidene group.^[1] The presence of both a carbonyl group and an alkene within its structure contributes to its chemical reactivity and biological activities.^[1]

Molecular Formula and Weight

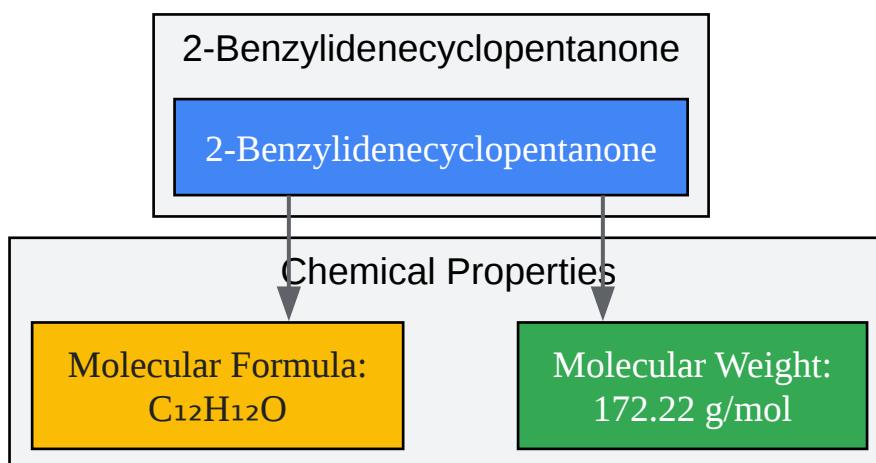
The fundamental quantitative data for **2-Benzylidenecyclopentanone** is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ O	--INVALID-LINK-- ^[2] , --INVALID-LINK-- ^[1]
Molecular Weight	172.22 g/mol	--INVALID-LINK-- ^[2] , --INVALID-LINK-- ^[1]
Exact Mass	172.088815002 g/mol	--INVALID-LINK-- ^[1] [^[2]]

Note: Minor variations in molecular weight (172.227 g/mol and 172.22308 g/mol) are also reported in some chemical supplier databases.[3][4]

Structural Information

The relationship between the compound and its core properties is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-Benzylidenecyclopentanone | 5679-13-0 [smolecule.com]
- 2. 2-Benzylidenecyclopentanone | C₁₂H₁₂O | CID 1551028 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (E)-2-benzylidenecyclopentanone | lookchem [lookchem.com]

- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [2-Benzylidenecyclopentanone molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176167#2-benzylidenecyclopentanone-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com